

Application Notes: 4-Deoxypyridoxine 5'-phosphate in Neurobiology Research

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Compound of Interest

Compound Name: 4-Deoxypyridoxine 5'-phosphate

Cat. No.: B1209875

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Introduction

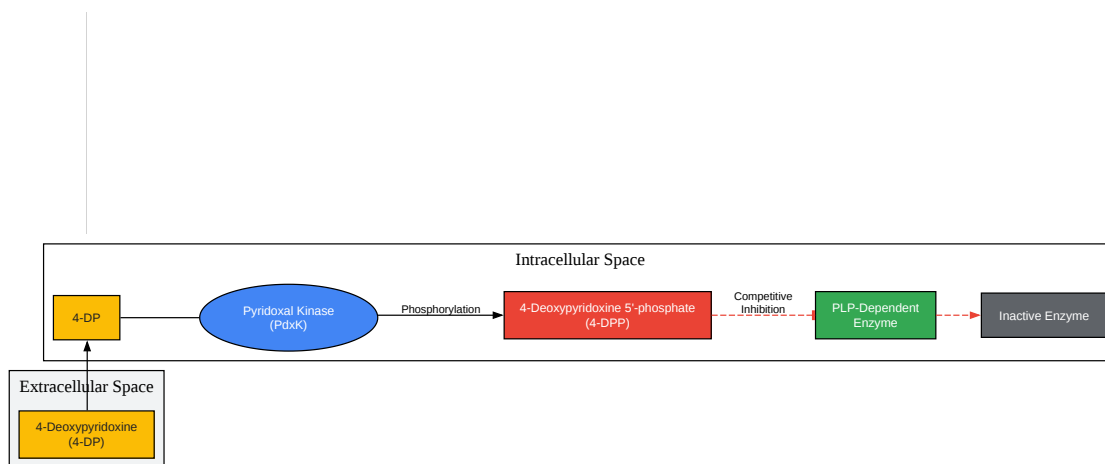
4-Deoxypyridoxine 5'-phosphate (4-DPP) is the biologically active metabolite of 4-Deoxypyridoxine (4-DP), a potent antagonist of vitamin B6.^{[1][2]} In neurobiology research, 4-DPP serves as a critical tool for investigating the roles of pyridoxal 5'-phosphate (PLP), the active form of vitamin B6. PLP is an essential cofactor for a multitude of enzymes, including those central to neurotransmitter synthesis and amino acid metabolism.^{[1][3][4][5]} By competitively inhibiting PLP-dependent enzymes, 4-DPP allows researchers to probe the physiological and pathological consequences of disrupting these pathways, offering valuable insights into neurological disorders such as epilepsy.^{[6][7][8][9]}

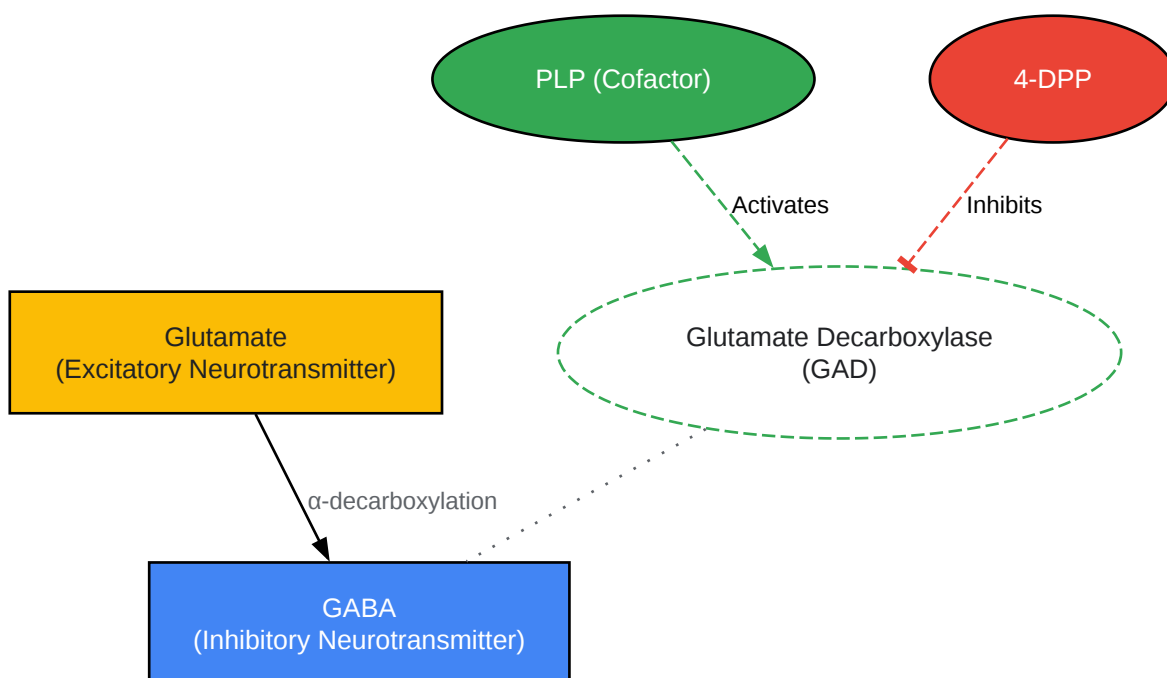
Mechanism of Action

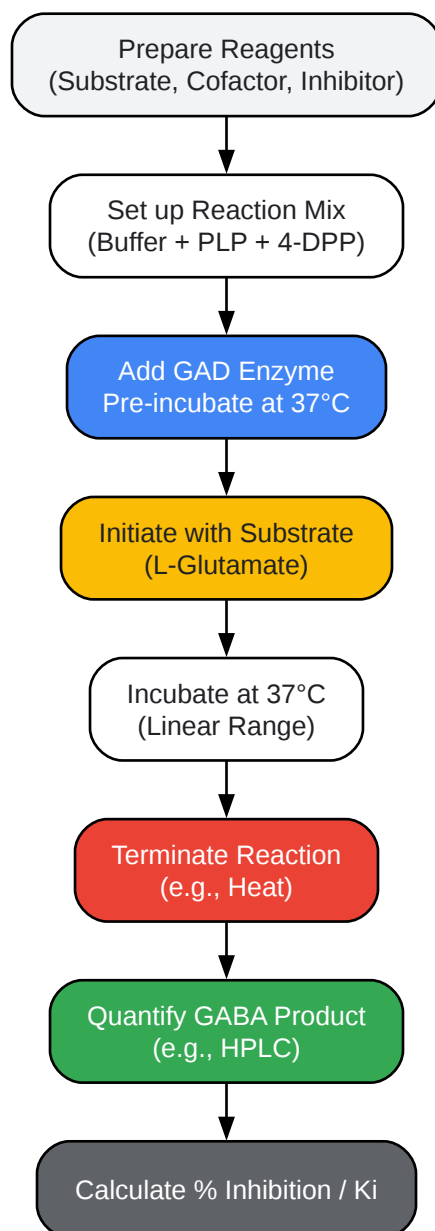
The utility of 4-Deoxypyridoxine as a research tool stems from its intracellular conversion to the active inhibitor, 4-DPP.

- **Uptake and Phosphorylation:** Exogenously supplied 4-Deoxypyridoxine is transported into cells.
- **Activation:** Inside the cell, the enzyme pyridoxal kinase (PdxK) phosphorylates 4-DP to **4-Deoxypyridoxine 5'-phosphate (4-DPP)**.^{[1][3][5][10]}

- Competitive Inhibition: 4-DPP, being structurally similar to PLP, acts as a competitive inhibitor at the cofactor-binding site of PLP-dependent enzymes.[3][10] This disrupts the function of numerous metabolic pathways that are critical for neuronal function.







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